

Solubility of aluminium chloride hexahydrate in ethanol

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Compound of Interest

Compound Name: *aluminium chloride hexahydrate*

Cat. No.: *B8786481*

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An In-depth Technical Guide to the Solubility of **Aluminium Chloride Hexahydrate** in Ethanol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the solubility of aluminum chloride hexahydrate ($\text{AlCl}_3 \cdot 6\text{H}_2\text{O}$) in ethanol. The information is intended for researchers, scientists, and professionals in drug development who utilize this compound in their work. This document presents available quantitative data, a comprehensive experimental protocol for solubility determination, and a visual representation of the experimental workflow.

Quantitative Solubility Data

The solubility of aluminum chloride hexahydrate in ethanol is a critical parameter for various applications, including the formulation of topical antiperspirants and as a catalyst in organic synthesis. While extensive temperature-dependent data is not readily available in the public domain, the following table summarizes the existing quantitative and qualitative information.

Parameter	Value	Notes
Solubility in Ethanol	1 g in 4 mL[1][2]	This corresponds to approximately 25 g per 100 mL or about 20% w/v.
Solubility Limit	~20% in anhydrous alcohol[3][4]	This figure is cited as a general limit.
General Description	Soluble in alcohol[1]	

Note: The solubility of aluminum chloride is significantly influenced by the presence of water. The solubility is expected to increase with the addition of water to the ethanol.[4] It is also important to note that the dissolution of aluminum chloride hexahydrate in ethanol can be an exothermic process.

Experimental Protocol for Solubility Determination

To obtain precise solubility data for aluminum chloride hexahydrate in ethanol at various temperatures, the following experimental protocol, based on the equilibrium concentration or "shake-flask" method, is recommended.

Materials and Equipment

- Aluminum Chloride Hexahydrate ($\text{AlCl}_3 \cdot 6\text{H}_2\text{O}$), analytical grade
- Anhydrous Ethanol (e.g., $\geq 99.5\%$)
- Temperature-controlled orbital shaker or water bath
- Calibrated thermometer
- Hermetically sealed glass vials or flasks
- Syringe filters (e.g., $0.45\ \mu\text{m}$ PTFE)
- Analytical balance
- Volumetric flasks and pipettes

- Apparatus for quantitative analysis of aluminum or chloride ions (e.g., ICP-OES, titration equipment)

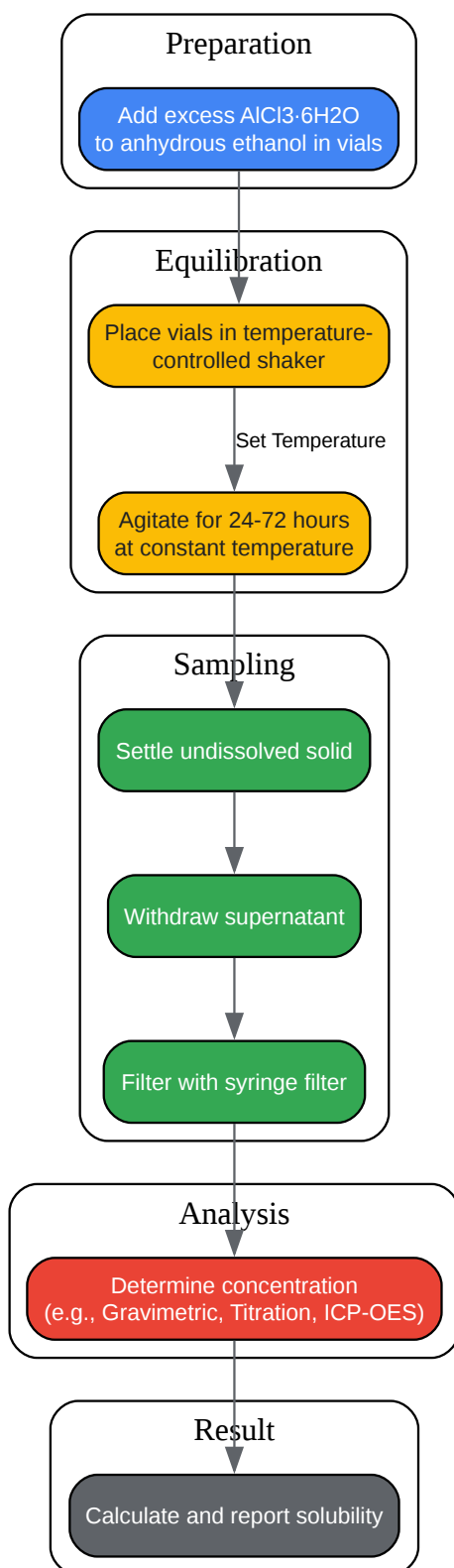
Procedure

- Preparation of Supersaturated Solutions:
 - Add an excess amount of aluminum chloride hexahydrate to a series of sealed glass vials containing a known volume or mass of anhydrous ethanol. The presence of undissolved solid is essential to ensure saturation.
- Equilibration:
 - Place the vials in a temperature-controlled shaker or water bath set to the desired experimental temperature (e.g., 25°C, 30°C, 35°C, 40°C).
 - Agitate the samples for a sufficient period to reach equilibrium. A preliminary study should be conducted to determine the time to reach equilibrium, which is typically 24 to 72 hours.
- Sample Withdrawal and Filtration:
 - Once equilibrium is reached, allow the vials to stand undisturbed at the experimental temperature for a minimum of 2 hours to allow the excess solid to settle.
 - Carefully withdraw a known volume of the supernatant using a pre-warmed (to the experimental temperature) syringe.
 - Immediately filter the solution through a syringe filter into a pre-weighed, sealed container to remove any undissolved particles. The filtration step should be performed quickly to minimize any temperature change.
- Sample Analysis:
 - Determine the concentration of aluminum chloride hexahydrate in the filtered solution. This can be achieved through various analytical techniques:
 - Gravimetric Analysis: Evaporate the solvent from a known mass of the solution and weigh the remaining solid residue.

- Titration: Determine the chloride content by titration, for example, using the Volhard method.
- Inductively Coupled Plasma - Optical Emission Spectrometry (ICP-OES): Analyze the concentration of aluminum in the solution.
- Data Calculation and Reporting:
 - Calculate the solubility in grams of solute per 100 g of solvent (g/100g) or grams of solute per 100 mL of solvent (g/100mL).
 - Repeat the experiment at different temperatures to establish the temperature-dependent solubility profile.

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the experimental protocol for determining the solubility of aluminum chloride hexahydrate in ethanol.



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Caption: Experimental workflow for solubility determination.

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